

"Sperm motility agonist-2" interference with sperm morphology assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sperm motility agonist-2

Cat. No.: B12390273

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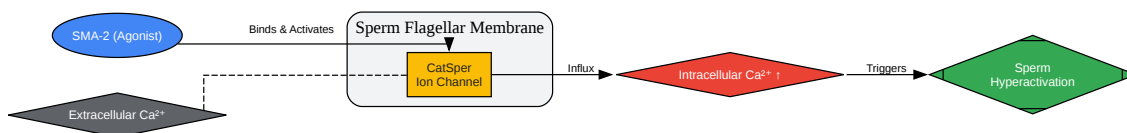
Technical Support Center: SMA-2

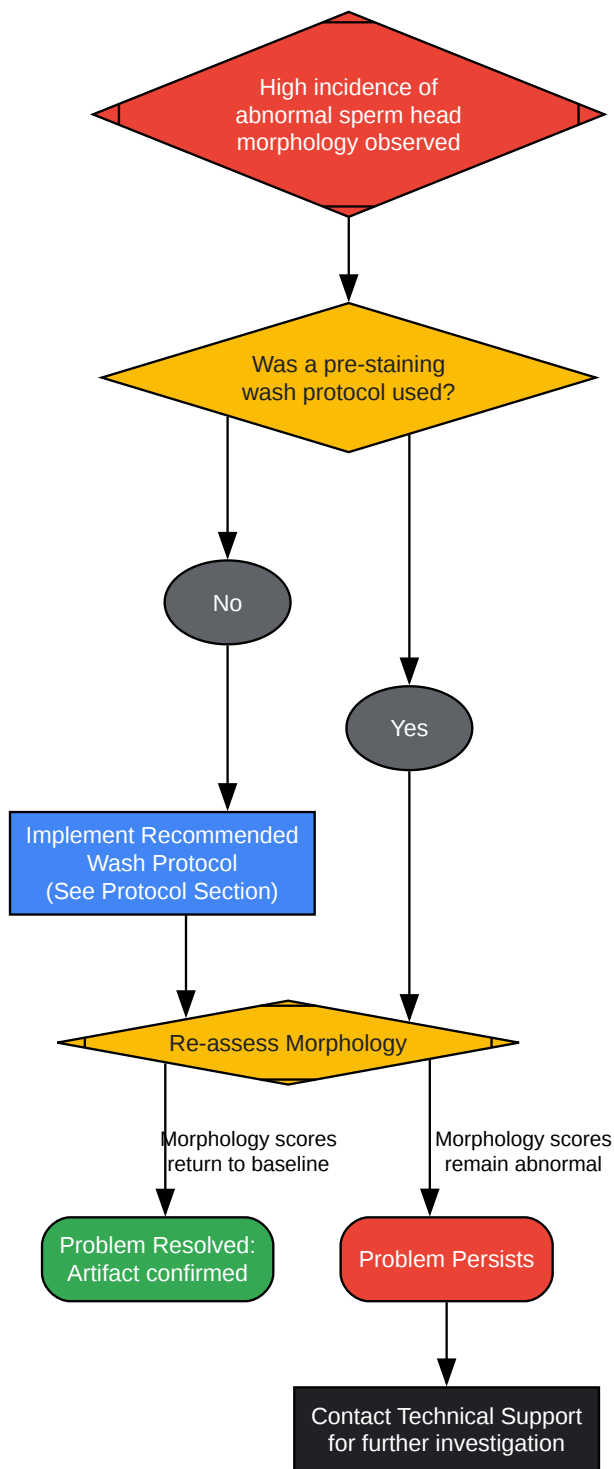
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using **Sperm Motility Agonist-2** (SMA-2). Our goal is to help you overcome potential experimental hurdles and ensure accurate data interpretation.

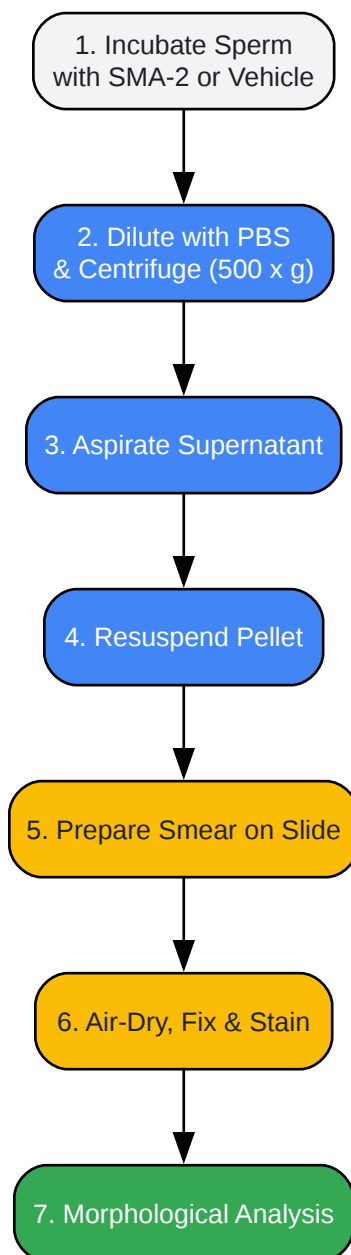
Frequently Asked Questions (FAQs)

Q1: What is **Sperm Motility Agonist-2** (SMA-2) and what is its mechanism of action?

Sperm Motility Agonist-2 (SMA-2) is a novel, cell-permeable small molecule designed to specifically enhance sperm hyperactivation and motility. It functions as a potent agonist of the sperm-specific CatSper ion channel. By binding to and stabilizing the open conformation of the CatSper channel, SMA-2 facilitates a rapid and sustained influx of calcium ions (Ca^{2+}) into the sperm flagellum. This elevation in intracellular Ca^{2+} is a primary trigger for the asymmetrical flagellar beating characteristic of hyperactivated motility, a crucial state for fertilization.







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- To cite this document: BenchChem. ["Sperm motility agonist-2" interference with sperm morphology assessment]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12390273#sperm-motility-agonist-2-interference-with-sperm-morphology-assessment\]](https://www.benchchem.com/product/b12390273#sperm-motility-agonist-2-interference-with-sperm-morphology-assessment)

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